

Application Note and Protocol: Preparation of Azalanstat Stock Solution in DMSO

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Compound of Interest

Compound Name: Azalanstat

Cat. No.: B1665909

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Azalanstat is a synthetic imidazole derivative that functions as a selective inhibitor of lanosterol 14- α -demethylase, a key cytochrome P450 enzyme in the cholesterol biosynthesis pathway.[1][2][3] By targeting this enzyme, **Azalanstat** effectively blocks the conversion of lanosterol to cholesterol, leading to hypocholesterolemic activity.[3] It is a valuable tool in research settings for studying cholesterol metabolism and for the development of cholesterol-lowering agents.[3] This document provides a detailed protocol for the preparation, storage, and handling of **Azalanstat** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key physical and chemical properties of **Azalanstat** relevant to stock solution preparation.

Parameter	Value	Reference
Compound Name	Azalanstat	[2]
Synonyms	RS-21607, RS 21607	[1][2]
Molecular Formula	C ₂₂ H ₂₄ ClN ₃ O ₂ S	[2][4]
Molecular Weight	429.96 g/mol (free base)	[4]
502.9 g/mol (dihydrochloride salt)	[5]	
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Recommended Stock Concentration	10 mM	N/A
Storage (Powder)	-20°C for up to 3 years (protect from moisture)	[1]
Storage (DMSO Solution)	-80°C for up to 1 year	[1]

Experimental Protocol: Preparation of 10 mM Azalanstat Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Azalanstat** in DMSO. Adjust calculations accordingly for different desired concentrations or volumes.

Materials and Equipment:

- **Azalanstat** powder (free base, MW: 429.96 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Sterile, amber, screw-cap vials for long-term storage

- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

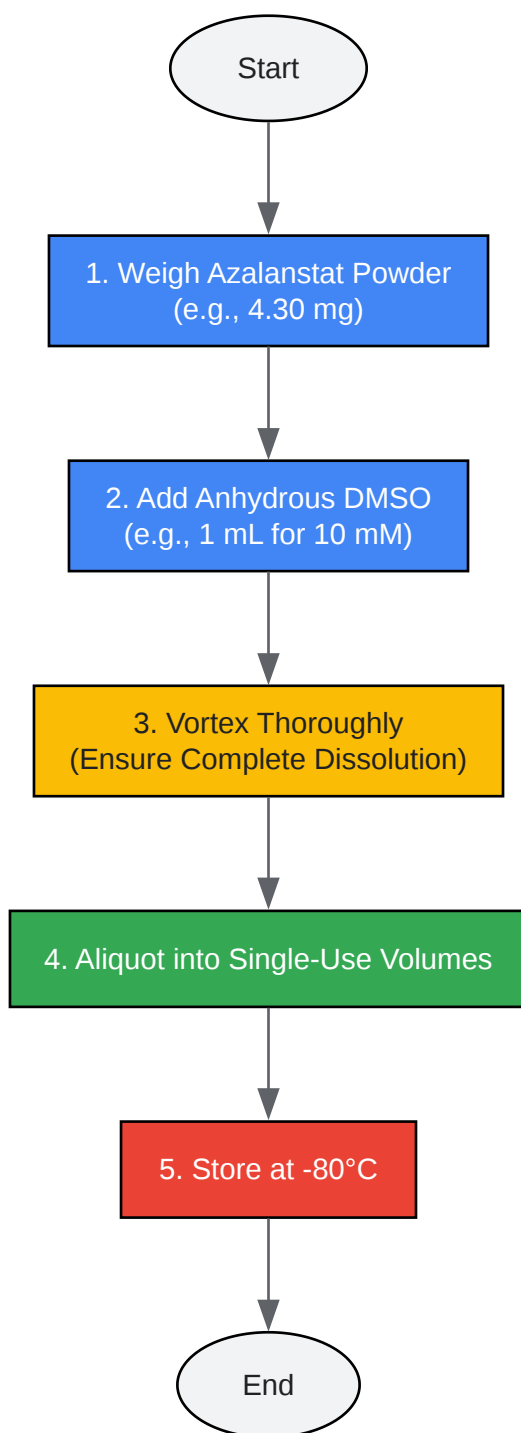
- Pre-calculation: Determine the mass of **Azalanstat** required. To prepare 1 mL of a 10 mM stock solution, the calculation is as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 429.96 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 4.30 \text{ mg}$
- Weighing: Carefully weigh out 4.30 mg of **Azalanstat** powder using an analytical balance and place it into a sterile microcentrifuge tube.
 - Note: For accuracy, it is often easier to weigh a slightly larger mass (e.g., 10 mg) and adjust the volume of DMSO accordingly.
- Solubilization:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Azalanstat** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution with no visible particulates should be obtained.
 - Note: Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, amber, screw-cap vials or microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term stability, which can be maintained for up to one year.^[1]

Safety Precautions:

- Always handle **Azalanstat** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.^[6] Exercise extreme caution to avoid direct contact. In case of contact, wash the affected area immediately with plenty of water.

Visualizations



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Caption: Workflow for preparing **Azalanstat** stock solution.

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- To cite this document: BenchChem. [Application Note and Protocol: Preparation of Azalanstat Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665909#azalanstat-stock-solution-preparation-dmsol>]

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